

Structural analysis and comparison of different metal cresolates

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Compound of Interest

Compound Name: *Sodium o-cresolate*

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A Comprehensive Guide to the Structural Analysis and Comparison of Metal Cresolates for Researchers and Drug Development Professionals.

This guide offers an objective comparison of the structural and performance characteristics of various metal cresolates, providing researchers, scientists, and drug development professionals with essential experimental data and methodologies. Metal cresolates, formed from the reaction of a metal with cresol (methylphenol), exhibit a diverse range of structural motifs and properties that are of significant interest in catalysis and pharmaceutical development.

Section 1: Structural and Spectroscopic Comparison

The properties of metal cresolates are profoundly influenced by the nature of the metal ion, including its size, charge, and electronegativity. These factors dictate the coordination geometry, bond strengths, and ultimately the reactivity and stability of the complex. This section provides a comparative overview of the structural and spectroscopic features of alkali, alkaline earth, and transition metal cresolates.

Table 1: Comparison of Structural and Spectroscopic Properties of Metal Cresolates

Metal Cresolate Type	Dominant Coordination Geometry	M-O Bond Character	Key IR Stretching Frequencies (cm ⁻¹)	UV-Vis Absorption (λ _{max} , nm)
Alkali Metal Cresolates	Ionic, often forming aggregates	Highly Ionic	v(C-O): ~1250-1300v(Ar-O): ~1150-1200	Typically in the UV region, related to π-π* transitions of the cresolate ring.
Alkaline Earth Metal Cresolates	Ionic with some covalent character	Primarily Ionic	v(C-O): ~1240-1290v(Ar-O): ~1160-1210	Similar to alkali metal cresolates, with minor shifts due to cation influence.
Transition Metal Cresolates	Variable (Tetrahedral, Square Planar, Octahedral)	Covalent	v(C-O): ~1230-1280v(M-O): ~400-600	d-d transitions in the visible region, charge transfer bands in the UV region. [1] [2]

Note: The data presented is a generalized summary from typical findings in the literature. Actual values can vary based on the specific cresol isomer (o-, m-, p-), solvent, and crystalline form.

Section 2: Thermal Stability Comparison

The thermal stability of metal cresolates is a critical parameter for their application in catalysis and as precursors for material synthesis. The decomposition temperature and mechanism are highly dependent on the metal center.

Table 2: Comparative Thermal Stability of Different Metal Cresolates

Metal Cresolate	Decomposition Onset Temperature (°C)	General Decomposition Products
Sodium p-Cresolate	~300 - 350	Phenol, toluene, benzene, carbon oxides. [3]
Calcium p-Cresolate	~350 - 400	Similar to sodium cresolate, with the formation of calcium oxide/carbonate.
Copper(II) p-Cresolate	~200 - 250	Cresol, coupled phenols, copper oxides.
Iron(III) p-Cresolate	~180 - 230	Cresol, oxidation products, iron oxides.

Note: Decomposition temperatures are approximate and can be influenced by the experimental conditions such as heating rate and atmosphere.

The general trend shows that the thermal stability of metal-containing polymers is often enhanced compared to the bulk polymer.[\[4\]](#) For instance, the incorporation of metal ions like molybdenum into polymer matrices can lead to polymers with good thermal stability.[\[4\]](#) Studies on para-cresol novolac resin have also investigated its thermal stability.[\[5\]](#) The material of the reaction tube can also have a catalytic effect on the thermal decomposition of cresols, with the effect being in the order of copper, iron, porcelain, and glass.[\[3\]](#)

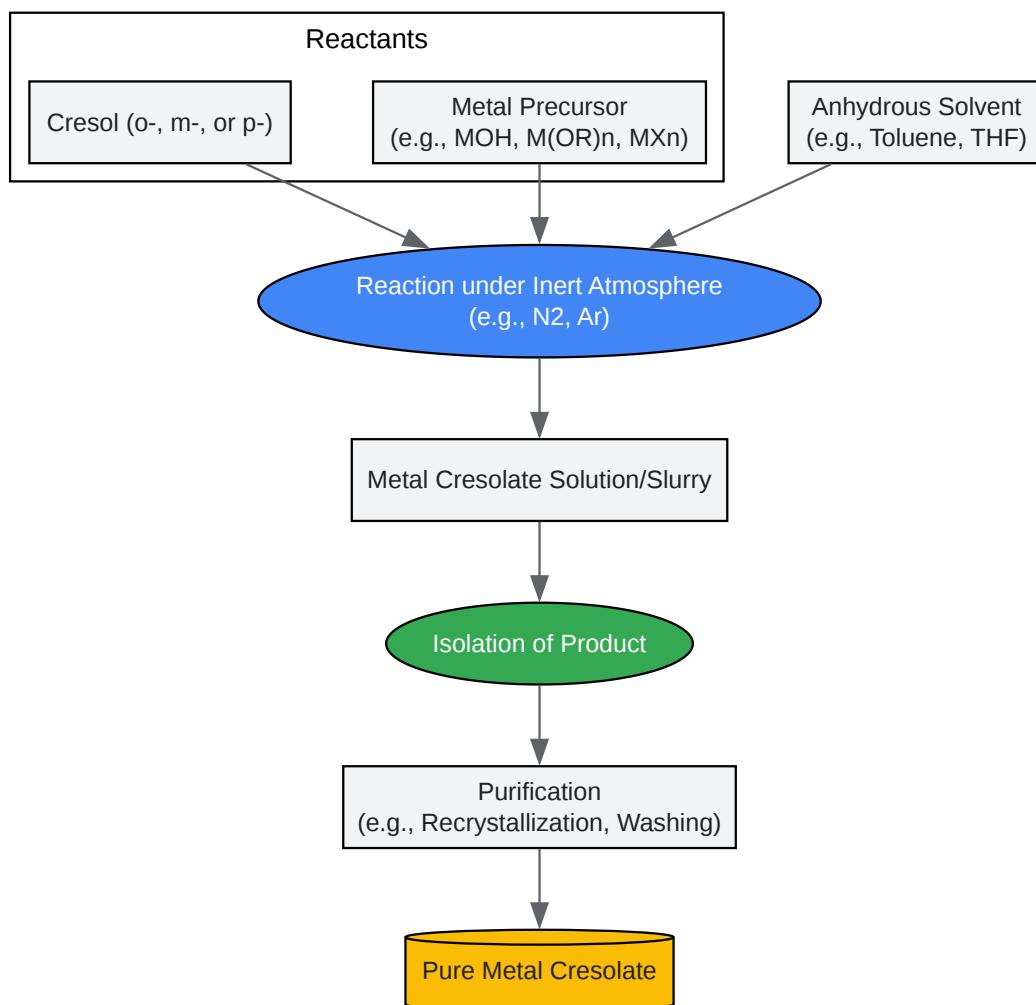
Section 3: Experimental Protocols

Detailed and reproducible experimental protocols are fundamental for comparative studies. This section outlines the methodologies for the synthesis and characterization of metal cresolates.

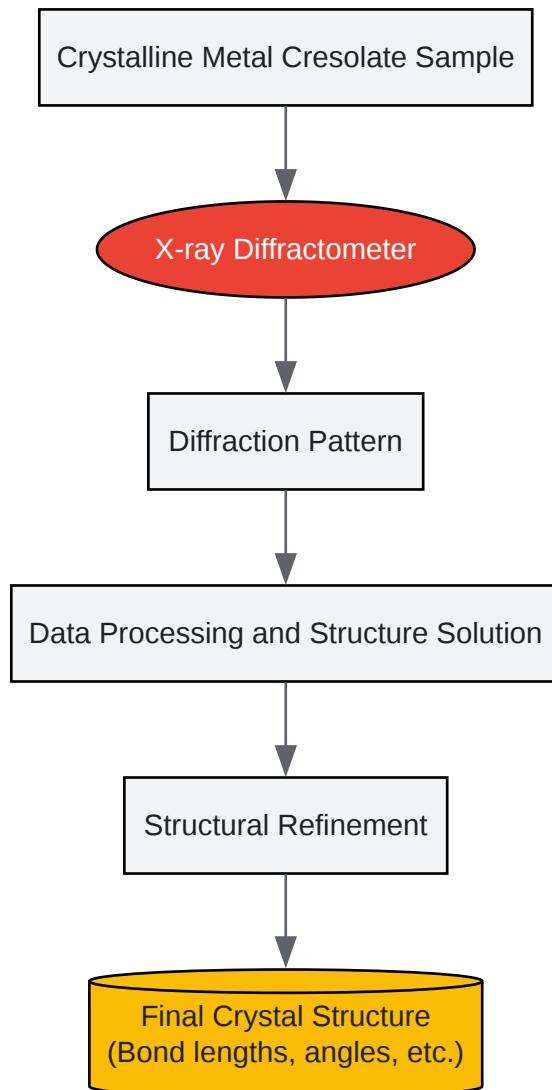
General Synthesis of Metal Cresolates

The synthesis of metal cresolates can be generally achieved through the reaction of a cresol with a suitable metal precursor, such as a metal hydroxide, alkoxide, or salt.

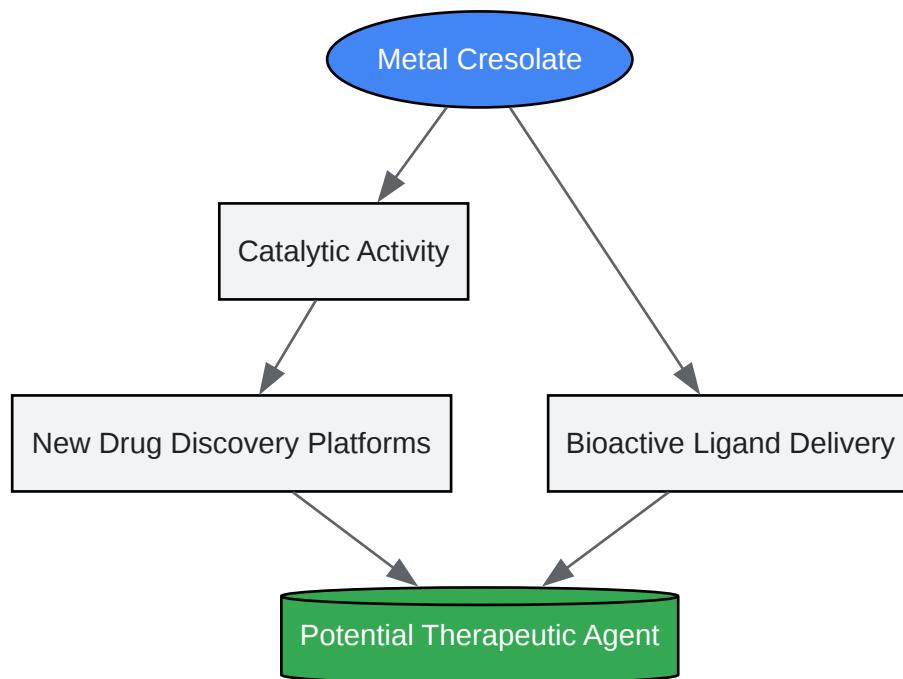
General Synthesis Workflow for Metal Cresolates



Workflow for X-ray Diffraction Analysis



Role of Metal Cresolates in Drug Development

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